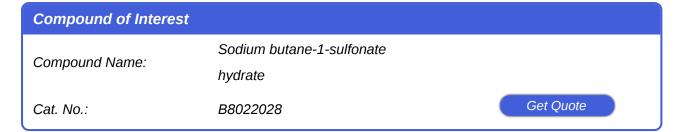


"Sodium butane-1-sulfonate hydrate chemical properties"

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Sodium Butane-1-Sulfonate Hydrate: A Technical Guide

For Researchers, Scientists, and Drug Development Professionals

Introduction

Sodium butane-1-sulfonate, an organosulfur compound, is utilized in various scientific applications, most notably as an ion-pairing reagent in high-performance liquid chromatography (HPLC) for the separation of basic and cationic molecules.[1][2][3] It also serves as a templating agent in the synthesis of molecular sieves like SAPO-5.[4][5] This technical guide provides an in-depth overview of the chemical properties of **sodium butane-1-sulfonate hydrate**, detailed experimental protocols for their determination, and visualizations of its primary applications.

Chemical and Physical Properties

Sodium butane-1-sulfonate is typically available as a white to off-white crystalline powder.[6][7] It is stable under recommended storage conditions, though it is advisable to keep it in a dry, cool, and well-ventilated place away from direct sunlight and moisture.[6] The compound is highly soluble in water.[1]



Ouantitative Data Summary

Property	Value	Source(s)
Molecular Formula	C4H9NaO3S	[1][8]
Molecular Weight	160.17 g/mol	[4][8]
Melting Point	>300 °C (decomposes)	[1][6]
Solubility in Water	1 g/10 mL; 100 mg/mL	[1]
Appearance	White to off-white crystalline powder	[6][7]
рН	Neutral to slightly alkaline in aqueous solutions	
Water Content (Karl Fischer)	<1.0%	[7]
Assay	≥98.5 to ≤101.5% (ex Sulphated Ash)	[7]

Experimental Protocols Determination of Melting Point

The melting point of **sodium butane-1-sulfonate hydrate**, which is reported to be above 300 °C with decomposition, can be determined using a standard melting point apparatus.[1][6]

Methodology:

- A small, finely powdered sample of the substance is packed into a capillary tube, sealed at one end, to a height of 2-3 mm.
- The capillary tube is placed in a melting point apparatus, and the temperature is increased at a steady rate (e.g., 10-20 °C/minute for a preliminary run, then 1-2 °C/minute for an accurate measurement near the expected melting point).
- The temperature at which the substance begins to melt and the temperature at which it is completely molten are recorded as the melting range. For a substance that decomposes, the temperature at which decomposition is observed is noted.



Determination of Aqueous Solubility

The high solubility of **sodium butane-1-sulfonate hydrate** in water is a key property.[1] A standard shake-flask method can be used for its quantitative determination.

Methodology:

- An excess amount of sodium butane-1-sulfonate hydrate is added to a known volume of deionized water in a flask.
- The flask is sealed and agitated (e.g., using a shaker bath) at a constant temperature (e.g., 25 °C) for a sufficient period to ensure equilibrium is reached (typically 24-48 hours).
- The solution is then filtered to remove any undissolved solid.
- The concentration of the dissolved sodium butane-1-sulfonate in the filtrate is determined using a suitable analytical method, such as gravimetric analysis (after evaporation of the solvent) or by HPLC with a conductivity detector.

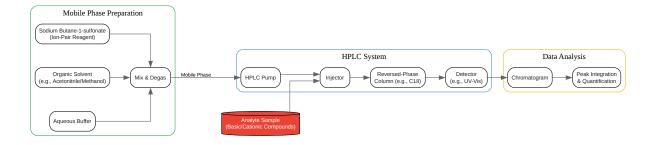
Applications and Experimental Workflows

While **sodium butane-1-sulfonate hydrate** is not known to be involved in biological signaling pathways, it plays a crucial role in specific analytical and synthetic procedures.

Ion-Pair Chromatography

Sodium butane-1-sulfonate is widely used as an ion-pairing reagent in reversed-phase HPLC to enhance the retention and separation of basic and cationic analytes.[1][2][3] The sulfonate group forms an ion pair with positively charged analytes, neutralizing their charge and increasing their hydrophobicity, which leads to greater retention on a nonpolar stationary phase.[3]





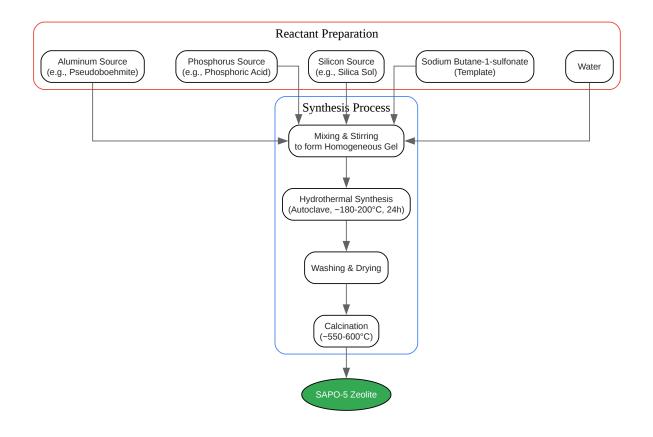
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Workflow for Ion-Pair Chromatography using Sodium Butane-1-sulfonate.

Synthesis of SAPO-5 Molecular Sieve

Sodium butane-1-sulfonate can be used as a structure-directing agent (template) in the hydrothermal synthesis of silicoaluminophosphate-5 (SAPO-5), a type of zeolite.[4]





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General workflow for the synthesis of SAPO-5 using Sodium Butane-1-sulfonate.

Conclusion

Sodium butane-1-sulfonate hydrate is a versatile chemical with well-defined properties that make it suitable for specialized applications in analytical chemistry and materials science. Its high aqueous solubility and thermal stability are advantageous for its use as an ion-pairing reagent in HPLC and as a templating agent in the synthesis of molecular sieves. The provided



experimental frameworks and workflow diagrams offer a foundational understanding for researchers and professionals working with this compound.

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